

Asymmetric synthesis using (+)-Vinylboronic acid pinanediol ester

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Compound of Interest

Compound Name: *(+)-Vinylboronic acid pinanediol ester*

CAS No.: 132488-71-2

Cat. No.: B160763

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Application Note: Asymmetric Synthesis Using **(+)-Vinylboronic Acid Pinanediol Ester**

Executive Summary

This technical guide details the application of **(+)-vinylboronic acid pinanediol ester** (CAS: 108448-77-7) as a chiral building block in asymmetric synthesis. Unlike simple alkyl boronic esters, the vinyl derivative offers dual utility: it serves as a substrate for Matteson asymmetric homologation (yielding chiral allylic boronates) and as a chiral dienophile in Diels-Alder cycloadditions.

The core value of this reagent lies in the pinanediol auxiliary.^[1] Derived from (+)-

-pinene, this

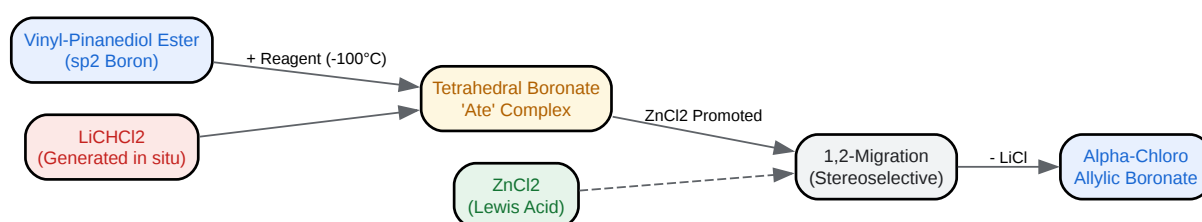
-symmetric diol forms a rigid bicyclic boronate that exerts exceptional facial selectivity during nucleophilic attacks, typically achieving diastereomeric excesses (de) of >98%. This guide provides validated protocols for its synthesis, homologation, and subsequent cleavage, addressing the common technical bottleneck of pinanediol removal.

Mechanistic Principles & Chiral Induction

The high stereoselectivity of **(+)-vinylboronic acid pinanediol ester** is governed by the steric shielding of the pinane backbone.

- **Thermodynamic Control:** The pinanediol ligand locks the boron atom into a rigid conformation.
- **Facial Selectivity:** In reactions like the Matteson homologation, the incoming nucleophile (e.g., dichloromethyl lithium) attacks the boron atom to form a tetrahedral "ate" complex. The pinanediol auxiliary directs this attack away from the bulky methyl groups of the pinane system.
- **Stereospecific Migration:** The subsequent 1,2-migration of the organic group (vinyl) occurs with inversion of configuration at the migration terminus but retention at the migrating carbon, strictly controlled by the chiral environment of the auxiliary.

Diagram 1: Mechanism of Matteson Homologation on Vinyl Boronates



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Caption: The pinanediol auxiliary directs the addition of the dichloromethyl anion, forming a metastable 'ate' complex. ZnCl₂ triggers the stereoselective migration, yielding the alpha-chloro product.

Validated Experimental Protocols

Protocol A: Synthesis of (+)-Vinylboronic Acid Pinanediol Ester

Objective: Preparation of the chiral reagent from commercially available precursors.

Reagents:

- Vinylboronic acid dibutyl ester (or Vinylboronic acid MIDA ester)
- (+)-Pinanediol (99% ee)
- Solvent: Anhydrous Diethyl Ether or THF
- Drying Agent: Molecular Sieves (4Å)

Procedure:

- Dissolution: Dissolve 1.0 equiv of vinylboronic acid dibutyl ester and 1.05 equiv of (+)-pinanediol in anhydrous ether (0.5 M concentration) under Argon.
- Transesterification: Stir the mixture at room temperature for 12–16 hours. The reaction is driven by the thermodynamic stability of the cyclic pinanediol ester.
- Workup: Wash the organic layer with water (to remove butanol/excess diol) and brine. Dry over MgSO₄.
- Purification: Concentrate in vacuo. The product is typically a viscous oil or low-melting solid. Purification via flash chromatography (Hexanes/EtOAc 9:1) may be performed, though the crude is often sufficiently pure (>95%).
 - Self-Validation: Check ¹H NMR. The disappearance of butyl signals and appearance of pinane methyl singlets (approx 0.8–1.3 ppm) confirms formation.

Protocol B: Asymmetric Matteson Homologation

Objective: Conversion of Vinyl-Boronate to Chiral

-Chloro Allylic Boronate. Note: This reaction requires strict cryogenic conditions.

Reagents:

- **(+)-Vinylboronic acid pinanediol ester** (Substrate)
- Dichloromethane (anhydrous)
- n-Butyllithium (2.5 M in hexanes)
- Zinc Chloride (anhydrous, 1.0 M in ether)
- THF (anhydrous)

Step-by-Step Methodology:

- **In-Situ Reagent Generation:** In a flame-dried Schlenk flask, add anhydrous THF and Dichloromethane (1.2 equiv). Cool to -100 °C (liquid N₂/ether bath).
- **LiCHCl₂ Formation:** Add n-BuLi (1.1 equiv) dropwise down the side of the flask. Stir for 10 minutes. Critical: Do not allow temperature to rise above -95 °C to prevent carbene decomposition.
- **Substrate Addition:** Dissolve the vinylboronic ester (1.0 equiv) in minimal THF and add dropwise to the LiCHCl₂ solution at -100 °C. Stir for 30 minutes.
- **Lewis Acid Promotion:** Add anhydrous ZnCl₂ solution (0.6–1.0 equiv).
- **Migration:** Allow the reaction to warm slowly to 0 °C over 2–4 hours. The migration occurs during this warming phase.
- **Quench:** Quench with saturated NH₄Cl solution.
- **Isolation:** Extract with ether, dry, and concentrate.
- **Result:** The product is an

-chloro allylic boronate, a versatile intermediate for nucleophilic displacement (e.g., with Grignards or alkoxides) to form chiral allylic compounds.

Data Summary: Pinanediol vs. Pinacol in Homologation

Feature	(+)-Pinanediol Ester	Pinacol Ester
Diastereoselectivity (de)	> 98% (Excellent)	~50-60% (Poor)
Stability	Very High (Hydrolysis resistant)	Moderate
Atom Economy	Lower (Auxiliary MW ~170)	Higher
Cleavage Difficulty	High (Requires BCl ₃ or LiAlH ₄)	Moderate

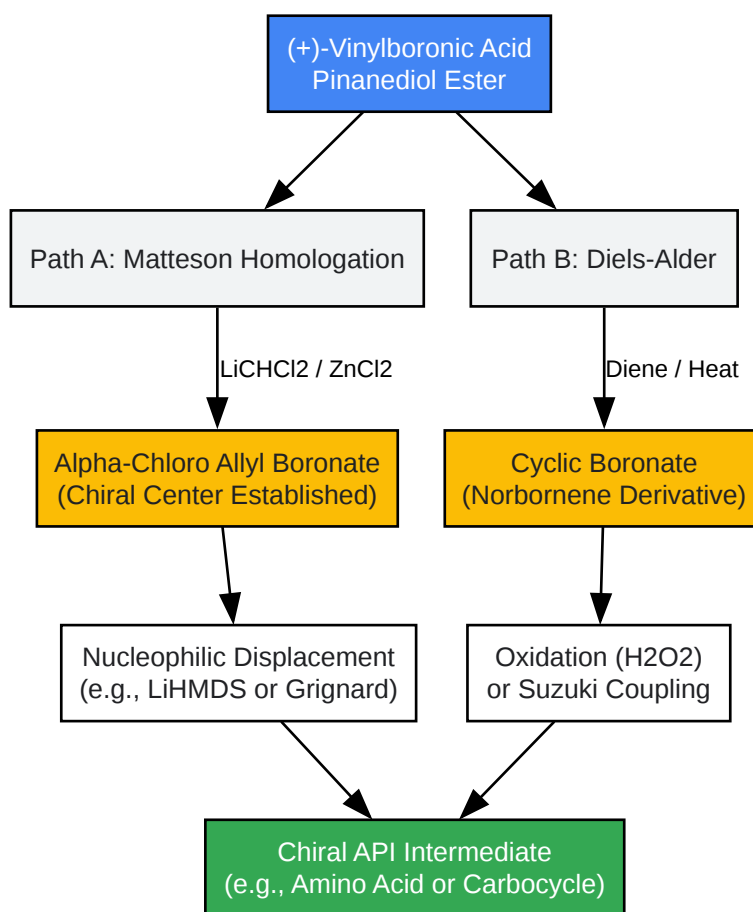
Advanced Application: Asymmetric Diels-Alder

The vinylboronic pinanediol ester acts as a chiral dienophile. The pinanediol group shields one face of the vinyl double bond.

Workflow:

- Mix **(+)-vinylboronic acid pinanediol ester** with a diene (e.g., cyclopentadiene, 5 equiv).
- Conditions: Thermal (reflux in toluene) or Lewis-Acid catalyzed (Et₂AlCl, -78 °C).
- Outcome: The endo product is favored. The boronate moiety in the product can be oxidized (H₂O₂/NaOH) to an alcohol, yielding a chiral hydroxy-norbornene derivative.

Diagram 2: Integrated Workflow for Drug Synthesis



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Caption: Dual pathways for vinylboronic esters. Path A is preferred for linear chain extension (e.g., Bortezomib analogs); Path B for cyclic core synthesis.

Critical Technical Note: Cleavage & Deprotection

A major challenge with pinanediol esters is their stability; they do not hydrolyze under standard acidic/basic conditions used for pinacol esters.

Recommended Cleavage Protocols:

- **Transborylation (BCl_3):** Treat the ester with BCl_3 (3 equiv) in CH_2Cl_2 at $-78\text{ }^\circ\text{C}$. This forms the dichloroborane and the pinanediol-boron complex. Hydrolysis with water yields the free boronic acid.

- Two-Phase Transesterification: Stir the pinanediol ester with phenylboronic acid (excess) in a biphasic mixture of ether/water. The phenylboronic acid scavenges the pinanediol, liberating the product boronic acid into the aqueous phase (if water soluble) or allowing separation.
- Oxidative Cleavage: If the final target is an alcohol (C-OH) rather than a boronic acid, standard oxidation with NaOH/H₂O₂ is rapid and quantitative.

Troubleshooting & Storage

- Self-Validation of LiCHCl₂: If yields are low, the carbenoid may be decomposing. Ensure the internal temperature never exceeds -95 °C during formation. Use a thermocouple submerged in the reaction mixture, not just the bath.
- TLC Monitoring: Pinanediol esters are UV active (weakly) but stain strongly with Curcumin or KMnO₄.
- Storage: The reagent is stable at 4 °C for months. Ensure the container is flushed with Argon to prevent protodeboronation over long periods.

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